

# 4-Benzyloxyphenylacetyl Chloride safety data sheet (SDS)

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## Compound of Interest

Compound Name: 4-Benzyloxyphenylacetyl Chloride

Cat. No.: B1280455

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An In-depth Technical Guide to the Safety of **4-Benzyloxyphenylacetyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **4-Benzyloxyphenylacetyl Chloride** (CAS No: 39188-62-0), a chemical intermediate used in various research and development applications. The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols, compiled from available safety data sheets and chemical databases.

## Chemical Identification and Properties

**4-Benzyloxyphenylacetyl Chloride** is an acyl chloride derivative. Its reactivity is primarily dictated by the acyl chloride group, which is susceptible to hydrolysis.

Identifier	Value	Source
Chemical Name	2-[4-(Phenylmethoxy)phenyl]acetyl chloride	[1]
Synonyms	4-Benzyloxyphenylacetyl chloride, 4-Phenylmethoxyphenylacetyl chloride	[1]
CAS Number	39188-62-0	[1][2][3]
Molecular Formula	C15H13ClO2	[1][3]
Molecular Weight	260.72 g/mol	[1]
InChI Key	GZAGJMNAVUCWGM-UHFFFAOYSA-N	[3]

## Physical and Chemical Data

The compound is a solid at room temperature with limited water solubility.[1][2] Its high boiling point and flash point indicate low volatility under standard conditions.

Property	Value	Source
Physical Form	White to off-white to light yellow powder to crystal	
Melting Point	74°C	[1][2][3]
Boiling Point	387.6°C at 760 mmHg (Predicted/Calculated)	[1][2][3]
Density	1.21 g/cm <sup>3</sup> (Predicted)	[1][2][3]
Flash Point	142.3°C (Calculated)	[1][3]
Solubility	Soluble in Methanol, Toluene; Reacts with water	[1][2][4]

## Hazard Identification and Classification

This compound is classified as a hazardous substance, primarily due to its corrosive nature. Contact with moisture or water will produce hydrogen chloride gas, which is toxic and corrosive.

[4][5][6]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Source
Corrosive to metals	GHS05	Danger	H290: May be corrosive to metals	
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage	
Eye Damage/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage	
Specific target organ toxicity (single exposure)	GHS07	Warning	H335: May cause respiratory irritation	[6]

## Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **4-Benzyloxyphenylacetyl Chloride** to prevent exposure and ensure chemical integrity.

General Handling:

- Ventilation: Always handle this compound inside a certified chemical fume hood to avoid inhalation of dust or vapors.[4][7]
- Inert Atmosphere: Due to its sensitivity to moisture and air, it should be handled and stored under an inert atmosphere (e.g., nitrogen or argon).[4][7]

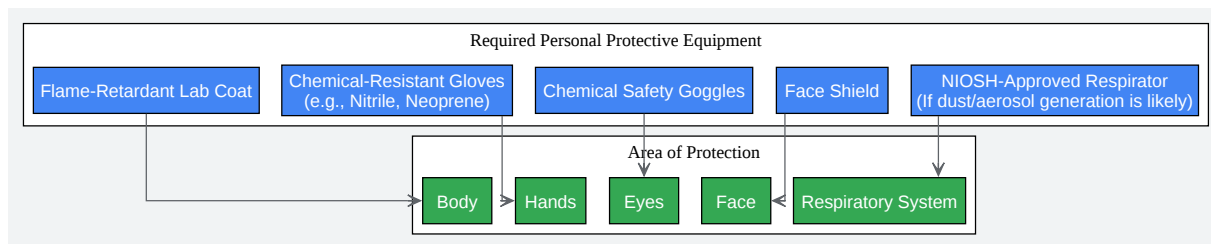
- Avoidance: Do not allow the chemical to come into contact with water, skin, eyes, or clothing.  
[4] Do not breathe dust, mists, or vapors.[4][7]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.  
[4]

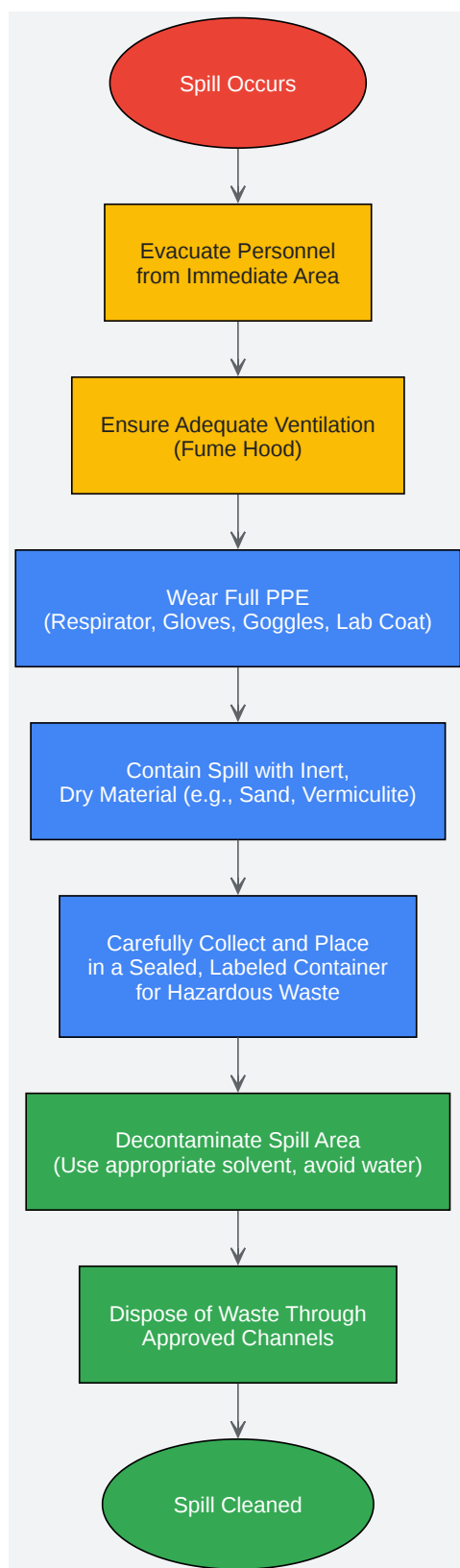
#### Storage:

- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][7]
- Location: Store in a designated corrosives area.[4][5]
- Incompatibles: Segregate from incompatible materials such as water, strong oxidizing agents, strong bases, alcohols, amines, and metals.[4][5]

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is required. The following diagram illustrates the essential PPE for handling this corrosive material.





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